

Safe Disposal of 2-Chloro-4-methoxyphenol: A Procedural Guide

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Compound of Interest

Compound Name: 2-Chloro-4-methoxyphenol

Cat. No.: B103099

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This guide provides essential safety and logistical information for the proper disposal of **2-Chloro-4-methoxyphenol**, tailored for researchers and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Physicochemical and Safety Data

For quick reference, the key quantitative data for **2-Chloro-4-methoxyphenol** are summarized below.

Property	Value
Molecular Formula	C ₇ H ₇ ClO ₂ [1]
Molecular Weight	158.58 g/mol [1]
Melting Point	36-44°C [2]
Flash Point	85°C (185°F) [1]
Density	1.153 g/cm ³ [1]

Hazard Profile

2-Chloro-4-methoxyphenol is classified with the following hazards:

- Causes skin irritation.[1][3]
- Causes serious eye irritation.[1][3]
- May cause respiratory irritation.[1][3]
- Harmful if swallowed.[1]
- Harmful in contact with skin.[1]

Always handle this chemical with appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat.[3] Work should be conducted in a well-ventilated area or under a chemical fume hood.[3]

Experimental Protocols: Disposal Procedures

The inappropriate disposal of hazardous chemicals is illegal and poses a significant risk to both human health and the environment.[4] The following protocols outline the step-by-step procedures for the safe handling and disposal of **2-Chloro-4-methoxyphenol** waste and its containers.

Protocol 1: Disposal of 2-Chloro-4-methoxyphenol Waste

This protocol covers the disposal of the chemical itself, as well as materials heavily contaminated with it (e.g., spill cleanup materials).

Waste Collection & Storage:

- Container Selection: Collect waste in a sturdy, leak-proof, and chemically compatible container.[4][5] The container must have a tight-fitting cap.[4]
- Labeling: Immediately label the waste container with a hazardous waste tag. The label must clearly state "Hazardous Waste" and include the full chemical name, "**2-Chloro-4-methoxyphenol**," along with its concentration and the date accumulation started.[5]
- Segregation: Store the waste container in a designated, well-ventilated secondary containment bin.[4] Crucially, do not mix this waste with incompatible materials. Store away

from strong oxidizing agents, strong acids, and strong bases.[6]

- Storage Conditions: Keep the waste container closed at all times, except when adding waste.[5] Store in a cool, dry place away from sources of ignition.[6][7]

Final Disposal:

- Professional Disposal: The ultimate disposal method must be through an approved waste disposal plant or a licensed hazardous waste management company.[3][8] Never discharge **2-Chloro-4-methoxyphenol** into drains, sewers, or the environment.[3]
- Regulatory Compliance: All disposal activities must be conducted in strict accordance with applicable local, state, and federal laws and regulations.[3]

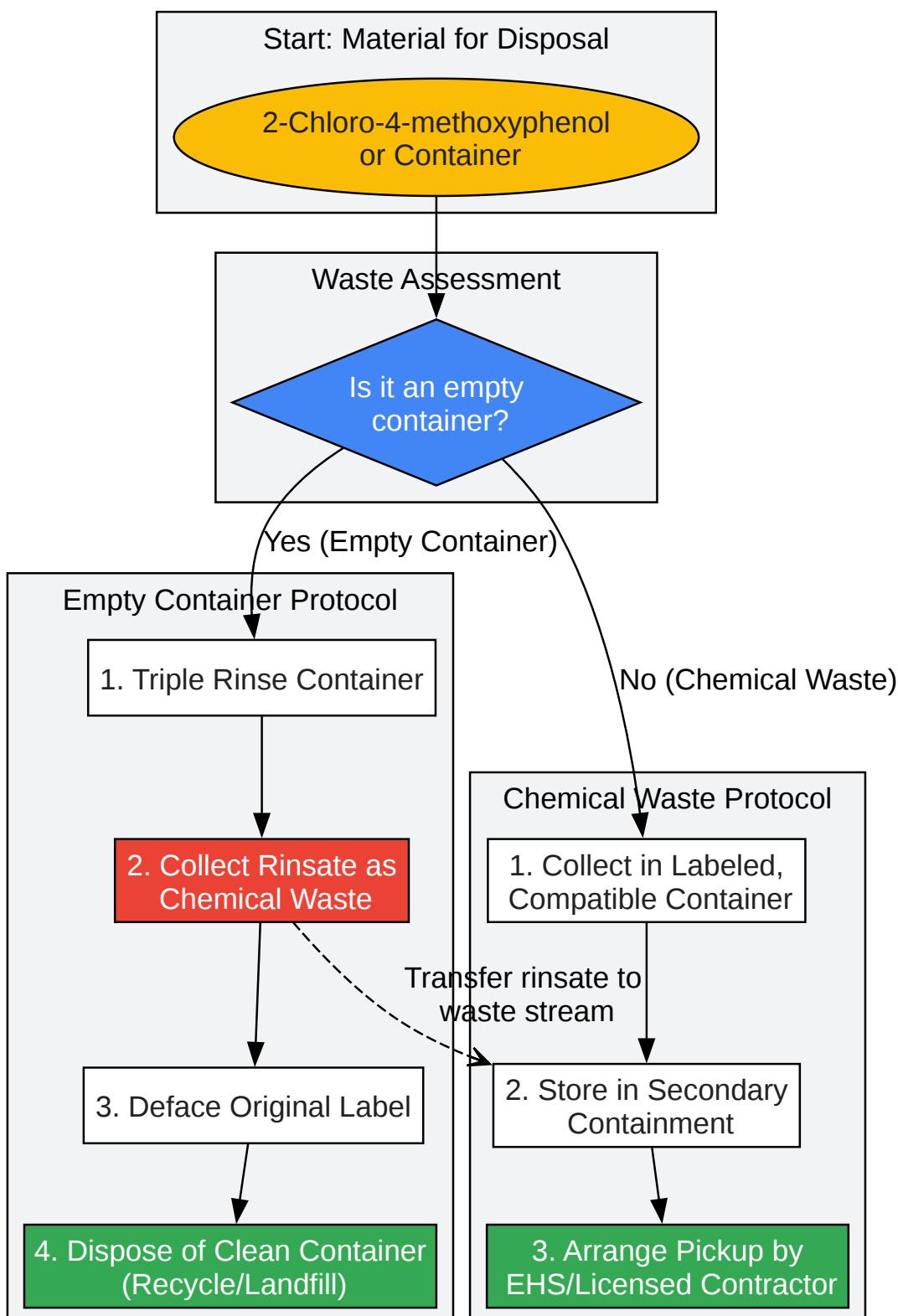
Protocol 2: Disposal of Empty Containers

Containers that once held **2-Chloro-4-methoxyphenol** must be decontaminated before disposal to ensure residual amounts are not released into the environment.

- Thorough Emptying: Ensure the container is as empty as possible, with only minimal residue remaining.[5] If solids or sludge are present, the container must be disposed of as hazardous waste following Protocol 1.[5]
- Triple Rinsing:
 - Rinse the container thoroughly with a suitable solvent (e.g., acetone or ethanol) at least three times.
 - Crucially, the first rinsate must be collected and disposed of as hazardous chemical waste, as described in Protocol 1.[5] Subsequent rinsate should also be collected as hazardous waste.[4]
- Label Removal: After triple rinsing and air-drying, completely remove, deface, or obliterate the original chemical label.[4]
- Final Disposal: The clean, rinsed container can now be disposed of in a sanitary landfill or offered for recycling, depending on institutional policies.[3] Puncturing the container can prevent its reuse.[3]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Chloro-4-methoxyphenol** and its containers.

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Caption: Disposal workflow for **2-Chloro-4-methoxyphenol**.

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